

# No Independent Research Findings Available for 4-HO-DPHP

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-HO-DPHP

Cat. No.: B1217005

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A comprehensive search of publicly available scientific literature and research databases has yielded no specific studies, independent replications, or detailed experimental data for a compound explicitly identified as **4-HO-DPHP** (4-hydroxy-N,N-diphenyl-2-amino-5-phenyl-pentan-1-one).

The search results did not contain any pharmacological data, synthesis methods, or signaling pathway information directly related to "**4-HO-DPHP**." It is possible that this is an exceptionally novel or obscure compound with no published research, or that the nomenclature used is incorrect.

The abbreviation "DPHP" is most prominently associated with Di-(2-propylheptyl) phthalate, a plasticizer used in industrial applications, which is not a psychoactive substance and falls outside the scope of the requested research guide.

Given the absence of data for **4-HO-DPHP**, it is not possible to fulfill the request for a comparison guide, including data tables, experimental protocols, and visualizations of its signaling pathways.

## Alternative Compounds with Available Research

Should you be interested in a comparison guide for a related and well-documented psychoactive research compound, substantial information is available for substances with similar naming conventions, such as:

- **Substituted Tryptamines:** Compounds like 4-HO-DiPT (4-hydroxy-N,N-diisopropyltryptamine), 4-HO-DMT (Psilocin), and 4-HO-MET (4-hydroxy-N-methyl-N-ethyltryptamine) have been the subject of numerous pharmacological studies. Research is available on their synthesis, receptor binding affinities, in vivo effects, and the signaling pathways they modulate, primarily through the serotonin 5-HT<sub>2A</sub> receptor.
- **Pyrovalerone Cathinones:** If the "PHP" in the requested compound name was intended to refer to a pyrovalerone derivative (e.g.,  $\alpha$ -PHP), there is a body of literature on their mechanism of action as potent dopamine and norepinephrine reuptake inhibitors.

We can proceed with creating a detailed comparison guide for one of these alternative compounds if you would like to specify a substance of interest for which there is a foundation of scientific research.

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